

# Chemical properties and synthesis of melarsoprol

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An In-depth Technical Guide on the Chemical Properties and Synthesis of Melarsoprol

This guide provides a comprehensive overview of the chemical properties, synthesis, and mechanism of action of **melarsoprol**, a critical organoarsenic compound for the treatment of late-stage human African trypanosomiasis (HAT). The information is intended for researchers, scientists, and professionals in drug development.

## **Chemical and Physical Properties**

**Melarsoprol** is a complex of melarsen oxide with dimercaprol (also known as British anti-Lewisite, or BAL).[1] It is a highly lipophilic molecule, a characteristic that allows it to cross the blood-brain barrier to treat the neurological stage of sleeping sickness.[2] However, this property also contributes to its very poor water solubility, necessitating its formulation in propylene glycol for intravenous administration.[3] The drug is known to exist as two stereoisomers.[3]

#### **Data Summary**

The key chemical and physical properties of **melarsoprol** are summarized in the table below.



Property	Value	Reference(s)
IUPAC Name	(2-{4-[(4,6-Diamino-1,3,5-triazin-2-yl)amino]phenyl}-1,3,2-dithiarsolan-4-yl)methanol	[4]
Synonyms	Mel B, Arsobal, Melarsen Oxide-BAL	[3][4]
Molecular Formula	C12H15ASN6OS2	[5]
Molar Mass	398.34 g⋅mol <sup>-1</sup>	[5]
CAS Number	494-79-1	[4]
Appearance	Information not readily available; administered as a 3.6% solution in propylene glycol.	[3][4]
Solubility (Water)	6 mg/L at 25°C (poorly soluble).	
Melting Point	Specific melting point data is not readily available in the reviewed literature.	
logP (Octanol-Water)	2.53	_
Stereochemistry	Exists as a racemic mixture of two stereoisomers.	[3][5]

## **Synthesis of Melarsoprol**

The synthesis of **melarsoprol** was developed by Ernst Friedheim and introduced in 1949.[6][7] The process is historically significant and involves the creation of a key precursor, melarsen oxide, which is then complexed with dimercaprol.[2]

The overall synthesis can be understood as a two-stage process:

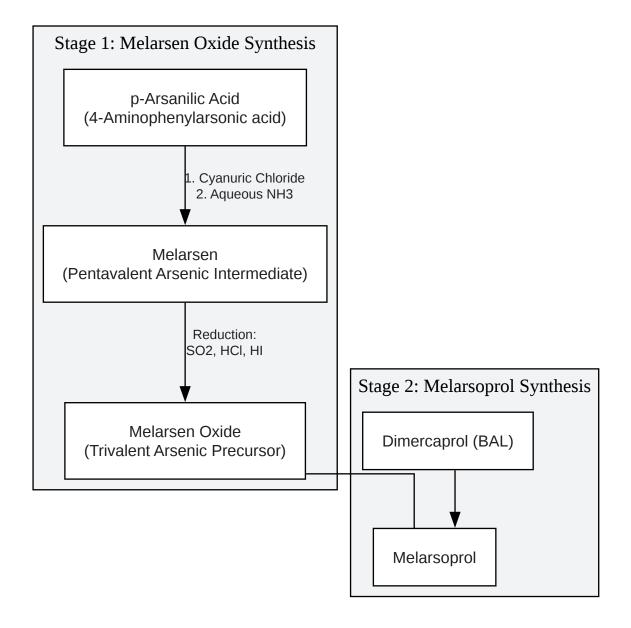
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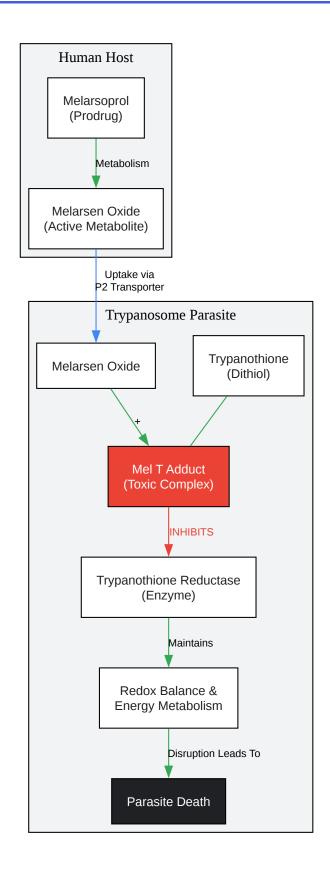


- Synthesis of the precursor, Melarsen Oxide, from p-arsanilic acid.
- Condensation of Melarsen Oxide with Dimercaprol to form the final product, **melarsoprol**.









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